

molecular weight of (5,6-Difluoropyridin-3-yl)boronic acid

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Compound of Interest

Compound Name: (5,6-Difluoropyridin-3-yl)boronic acid

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Technical Guide: (5,6-Difluoropyridin-3-yl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the chemical and physical properties of **(5,6-Difluoropyridin-3-yl)boronic acid**, a fluorinated pyridine derivative of interest in medicinal chemistry and organic synthesis.

Core Chemical Data

(5,6-Difluoropyridin-3-yl)boronic acid is a solid compound under standard conditions.^[1] Its key quantitative properties are summarized in the table below.

Property	Value
Molecular Weight	158.898566 g/mol ^[2]
Molecular Formula	C5H4BF2NO2 ^{[1][2][3]}
Purity	96% ^[1]

Structural and Safety Information

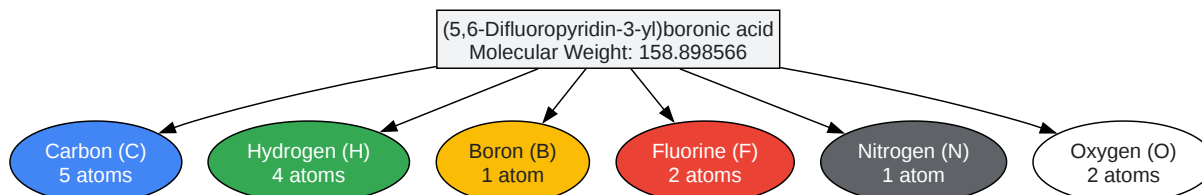
- IUPAC Name: 5,6-difluoro-3-pyridinylboronic acid[1]
- InChI Key: DMQCLRPLFKDGQN-UHFFFAOYSA-N[1][2][4]
- SMILES: B(C1=CC(=C(N=C1)F)F)(O)O[2]
- CAS Number: 1366482-40-7[1][2][3]

Safety and Handling:

- Signal Word: Warning[1]
- Hazard Statements: H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[1]
- Storage: Store in an inert atmosphere, in a freezer under -20°C[1][3]

Logical Relationship of Elemental Composition to Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following diagram illustrates the elemental makeup of **(5,6-Difluoropyridin-3-yl)boronic acid** and its contribution to the overall molecular weight.



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Elemental composition of **(5,6-Difluoropyridin-3-yl)boronic acid**.

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References

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